

An In-depth Technical Guide to 4-(Dimethylamino)triphenylphosphine: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name:	4-(Dimethylamino)phenyltriphenylphosphine
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This technical guide provides a comprehensive overview of 4-(Dimethylamino)triphenylphosphine, a versatile organophosphorus compound. This document details its physicochemical properties, provides an experimental protocol for its synthesis, and explores its application as a ligand in palladium-catalyzed cross-coupling reactions, a cornerstone of modern synthetic chemistry.

Core Compound Information

Molecular Formula: C₂₀H₂₀NP

Molecular Weight: 305.35 g/mol [1]

4-(Dimethylamino)triphenylphosphine, also known as 4-(diphenylphosphino)-N,N-dimethylaniline, is a white solid organophosphorus compound. It is frequently utilized as a ligand in organometallic chemistry, particularly in catalysis.[1]

Physicochemical and Computed Properties

The following tables summarize the key quantitative data for 4-(Dimethylamino)triphenylphosphine.

Property	Value	Reference(s)
Molecular Weight	305.35 g/mol	[1]
Molecular Formula	C ₂₀ H ₂₀ NP	
CAS Number	739-58-2	[1]
Appearance	White solid	
Melting Point	151-154 °C	[1]

Computed Property	Value
XLogP3	4.7
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	1
Rotatable Bond Count	4
Exact Mass	305.133337 g/mol
Monoisotopic Mass	305.133337 g/mol
Topological Polar Surface Area	3.2 Å ²
Heavy Atom Count	22
Formal Charge	0
Complexity	292

Experimental Protocols

Synthesis of 4-(Dimethylamino)triphenylphosphine via Grignard Reaction

This protocol describes a representative method for the synthesis of 4-(Dimethylamino)triphenylphosphine, adapted from general Grignard reaction procedures for analogous compounds.

Materials:

- Magnesium turnings
- Iodine (crystal)
- 4-Bromo-N,N-dimethylaniline
- Anhydrous tetrahydrofuran (THF)
- Chlorodiphenylphosphine
- Anhydrous toluene
- Saturated aqueous ammonium chloride solution
- Anhydrous sodium sulfate
- Hexanes

Procedure:

- Grignard Reagent Formation:
 - Under an inert atmosphere (e.g., argon or nitrogen), a flame-dried three-necked flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer is charged with magnesium turnings (1.2 equivalents) and a crystal of iodine.
 - A solution of 4-bromo-N,N-dimethylaniline (1.0 equivalent) in anhydrous THF is added dropwise to initiate the reaction.
 - Once the Grignard reaction has initiated (indicated by a color change and gentle reflux), the remaining 4-bromo-N,N-dimethylaniline solution is added at a rate that maintains a steady reflux.

- After the addition is complete, the reaction mixture is heated to reflux for an additional 1-2 hours to ensure complete formation of the Grignard reagent, (4-(dimethylamino)phenyl)magnesium bromide.
- Phosphine Synthesis:
 - The Grignard reagent solution is cooled in an ice bath.
 - A solution of chlorodiphenylphosphine (1.0 equivalent) in anhydrous THF is added dropwise to the cooled Grignard solution with vigorous stirring.
 - After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for an additional 2-3 hours.
- Work-up and Purification:
 - The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride.
 - The resulting mixture is extracted with toluene.
 - The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and filtered.
 - The solvent is removed under reduced pressure to yield the crude product.
 - The crude 4-(Dimethylamino)triphenylphosphine can be purified by recrystallization from a suitable solvent system, such as a mixture of toluene and hexanes.

Application in Suzuki-Miyaura Cross-Coupling Reaction

4-(Dimethylamino)triphenylphosphine serves as an effective ligand in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions. The following is a general protocol for such a reaction.

Materials:

- Aryl halide (e.g., aryl bromide) (1.0 equivalent)

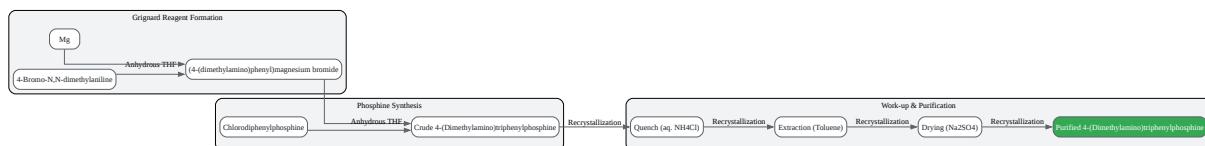
- Arylboronic acid (1.2 equivalents)
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$) (0.02 equivalents)
- 4-(Dimethylamino)triphenylphosphine (0.04 equivalents)
- Base (e.g., potassium carbonate, K_2CO_3) (2.0 equivalents)
- Solvent (e.g., a mixture of toluene and water)

Procedure:

- Reaction Setup:
 - In a Schlenk flask, under an inert atmosphere, the aryl halide, arylboronic acid, palladium(II) acetate, 4-(Dimethylamino)triphenylphosphine, and potassium carbonate are combined.
 - The solvent system (e.g., toluene and water in a 4:1 ratio) is added, and the mixture is degassed by bubbling with argon or nitrogen for 15-20 minutes.
- Reaction Execution:
 - The reaction mixture is heated to a specified temperature (e.g., 80-100 °C) and stirred vigorously until the reaction is complete (monitored by TLC or GC-MS).
- Work-up and Purification:
 - Upon completion, the reaction mixture is cooled to room temperature.
 - The aqueous layer is separated, and the organic layer is washed with water and brine.
 - The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure.
 - The resulting crude product is purified by column chromatography on silica gel to afford the desired biaryl product.

Visualizations

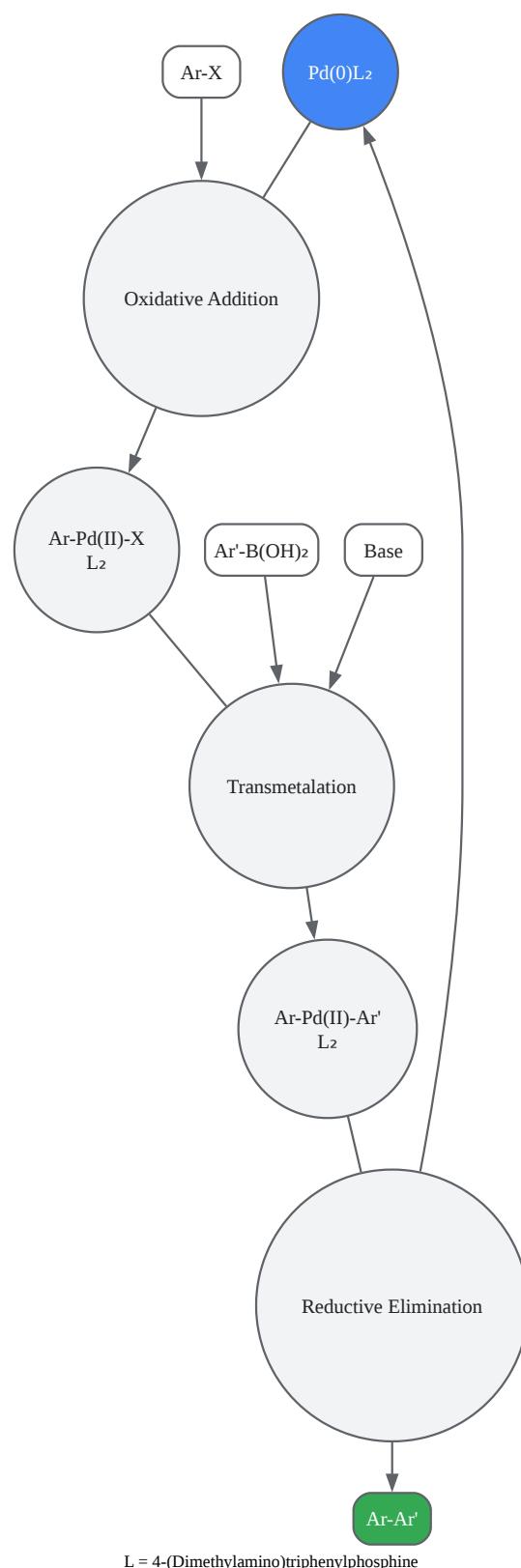
Synthesis Workflow of 4-(Dimethylamino)triphenylphosphine



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Caption: Experimental workflow for the synthesis of 4-(Dimethylamino)triphenylphosphine.

Catalytic Cycle of the Suzuki-Miyaura Coupling

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Caption: Catalytic cycle of the Suzuki-Miyaura reaction with 4-(Dimethylamino)triphenylphosphine as the ligand (L).

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